

AMPSO Sodium Salt: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *AMPSO sodium salt*

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This technical guide provides an in-depth overview of **AMPSO sodium salt**, a versatile zwitterionic buffer. Targeted at researchers, scientists, and professionals in drug development, this document details its chemical properties, experimental applications, and synthesis, adhering to stringent data presentation and visualization requirements.

Core Chemical Identifiers and Properties

AMPSO sodium salt, systematically named sodium 3-([1,1-dimethyl-2-hydroxyethyl]amino)-2-hydroxypropanesulfonate, is a white crystalline powder widely utilized in various scientific applications. Its fundamental chemical and physical properties are summarized below for easy reference.

Property	Value	Reference(s)
CAS Number	102029-60-7	[1]
Molecular Formula	C ₇ H ₁₆ NNaO ₅ S	[1]
Molecular Weight	249.26 g/mol	[1]
Appearance	White crystalline powder	
pKa (25 °C)	9.0 (Free acid)	[1]
Useful pH Range	8.3 - 9.7	[1]
Solubility in Water	0.33 g/mL (clear to slightly hazy, colorless solution)	[1]

Applications in Research and Development

AMPSO sodium salt's unique properties make it a valuable component in various laboratory and industrial settings.

Biological Buffer in Electrophoresis and Electroblotting

With a pKa of 9.0, AMPSO is an excellent buffering agent for maintaining a stable, high pH environment.[1] This is particularly advantageous for the electrophoresis of basic proteins, which require a high pH to carry a sufficient negative charge for proper migration through the gel matrix.

AMPSO sodium salt is also well-suited as a component in transfer buffers for Western blotting, specifically for the efficient electroblotting of strongly basic proteins from polyacrylamide gels to membranes such as PVDF or nitrocellulose.

Drug Formulation and Delivery

In the pharmaceutical sciences, **AMPSO sodium salt** serves as a valuable excipient. Its ability to enhance the solubility and stability of active pharmaceutical ingredients (APIs) is a key asset in drug formulation.[2][3] The use of a salt form of a drug can significantly improve its physicochemical properties, leading to better bioavailability.[3] **AMPSO sodium salt's**

biocompatibility and low toxicity profile further underscore its utility in developing safe and effective drug delivery systems.[3]

Experimental Protocols

This section provides detailed methodologies for key experiments involving **AMPSO sodium salt**.

High pH Polyacrylamide Gel Electrophoresis (PAGE) for Basic Proteins

This protocol utilizes a discontinuous buffer system with AMPSO to enhance the separation of basic proteins.

Materials:

- AMPSO
- Acrylamide/Bis-acrylamide solution
- Tris base
- Sodium dodecyl sulfate (SDS)
- Ammonium persulfate (APS)
- N,N,N',N'-Tetramethylethylenediamine (TEMED)
- Protein sample
- Protein molecular weight markers
- Vertical electrophoresis apparatus

Procedure:

- Resolving Gel Preparation (12%):

- In a beaker, combine distilled water, 1.5 M Tris-HCl (pH 8.8), 10% SDS, and 30% acrylamide/bis-acrylamide solution.
- Initiate polymerization by adding 10% APS and TEMED.
- Immediately pour the solution into the gel cassette, leaving space for the stacking gel.
- Overlay with water-saturated isobutanol and allow to polymerize for 30-60 minutes.
- Stacking Gel Preparation (4%):
 - After the resolving gel has polymerized, remove the isobutanol and wash the top of the gel with distilled water.
 - Prepare the stacking gel solution by combining distilled water, 0.5 M Tris-HCl (pH 6.8), 10% SDS, and 30% acrylamide/bis-acrylamide solution.
 - Add 10% APS and TEMED to initiate polymerization.
 - Pour the stacking gel solution on top of the resolving gel and insert the comb.
 - Allow the stacking gel to polymerize for 30-45 minutes.
- Running Buffer Preparation (AMPSO-based):
 - Prepare a 1X running buffer containing 25 mM Tris, 192 mM Glycine, and 0.1% SDS.
 - For high pH applications, prepare a buffer containing 50 mM AMPSO, adjusted to pH 9.5 with NaOH.
- Sample Preparation and Loading:
 - Mix protein samples with 2X Laemmli sample buffer and heat at 95°C for 5 minutes.
 - Load the prepared samples and molecular weight markers into the wells of the stacking gel.
- Electrophoresis:

- Place the gel cassette into the electrophoresis apparatus and fill the inner and outer chambers with the appropriate running buffer.
- Run the gel at a constant voltage (e.g., 100-150 V) until the dye front reaches the bottom of the gel.

Western Blotting Transfer of Basic Proteins

This protocol outlines the use of an AMPSO-containing buffer for the efficient transfer of basic proteins.

Materials:

- Polyacrylamide gel with separated proteins
- PVDF or nitrocellulose membrane
- Filter papers
- **AMPSO sodium salt**
- Tris base
- Glycine
- Methanol
- Electroblotting apparatus (wet or semi-dry)

Procedure:

- Transfer Buffer Preparation (AMPSO-based):
 - Prepare a transfer buffer consisting of 25 mM AMPSO, 20% (v/v) methanol. Adjust the pH to 9.5. Note: The optimal concentration of AMPSO and methanol may need to be determined empirically.
- Membrane and Gel Equilibration:

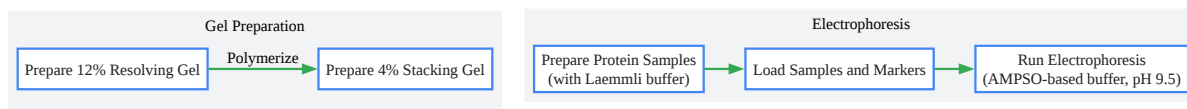
- Cut the membrane and filter papers to the size of the gel.
- If using a PVDF membrane, activate it by immersing in methanol for 30 seconds, followed by a brief rinse in deionized water.
- Equilibrate the gel, membrane, and filter papers in the AMPSO-based transfer buffer for 10-15 minutes.
- Assembling the Transfer Stack:
 - Assemble the transfer "sandwich" according to the manufacturer's instructions for your blotting apparatus. A typical wet transfer assembly is as follows (from cathode to anode): sponge > filter paper > gel > membrane > filter paper > sponge.
 - Ensure no air bubbles are trapped between the layers.
- Electrotransfer:
 - Place the transfer cassette into the blotting apparatus and fill with transfer buffer.
 - Perform the transfer at a constant current or voltage according to the manufacturer's recommendations. Transfer times will vary depending on the size of the proteins and the transfer system used (e.g., 1 hour to overnight at 4°C for wet transfer).
- Post-Transfer Processing:
 - After transfer, disassemble the stack and briefly rinse the membrane in TBST (Tris-Buffered Saline with Tween 20).
 - The membrane is now ready for blocking and subsequent immunodetection steps.

Synthesis of AMPSO Sodium Salt

A general synthetic route to AMPSO involves the reaction of 3-chloro-2-hydroxypropanesulfonic acid sodium salt with 2-amino-2-methyl-1-propanol. The reaction is typically carried out in an aqueous solution under controlled temperature and pH conditions. The final product is then isolated and purified.

Visualizing Experimental Workflows

To further clarify the experimental processes, the following diagrams illustrate the workflows for high pH PAGE and Western blotting.



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Caption: Workflow for High pH Polyacrylamide Gel Electrophoresis.



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Caption: Workflow for Western Blotting Transfer using AMPSO buffer.

Conclusion

AMPSO sodium salt is a highly effective and versatile zwitterionic buffer with significant applications in the separation of basic proteins and in the formulation of pharmaceuticals. Its well-defined physicochemical properties and straightforward application in experimental protocols make it an invaluable tool for researchers and scientists in various fields. This guide provides the foundational knowledge and practical methodologies to effectively utilize **AMPSO sodium salt** in a laboratory setting.

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References

- 1. Phosphoproteomics Reveals Selective Regulation of Signaling Pathways by Lysophosphatidic Acid Species in Macrophages - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. arigobio.com [arigobio.com]
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